

# Stability and storage conditions for 2-(Trifluoromethoxy)phenacyl bromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Trifluoromethoxy)phenacyl bromide

Cat. No.: B1303451

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An In-depth Technical Guide to the Stability and Storage of **2-(Trifluoromethoxy)phenacyl bromide**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-(Trifluoromethoxy)phenacyl bromide** (CAS No. 530141-40-3) is a halogenated ketone that serves as a versatile intermediate in organic synthesis, particularly in the preparation of various heterocyclic compounds relevant to pharmaceutical and agrochemical research. The presence of the trifluoromethoxy group can significantly influence the reactivity and physicochemical properties of the molecule, making a thorough understanding of its stability and appropriate storage conditions crucial for its effective use and to ensure the integrity of research outcomes.

This technical guide provides a comprehensive overview of the known stability and storage parameters for **2-(Trifluoromethoxy)phenacyl bromide**, based on available safety data and general knowledge of related  $\alpha$ -haloketones. It outlines recommended storage conditions, potential degradation pathways, and best practices for handling and stability assessment.

## Chemical Properties

A summary of the key chemical properties of **2-(Trifluoromethoxy)phenacyl bromide** is presented in Table 1.

Table 1: Chemical and Physical Properties of **2-(Trifluoromethoxy)phenacyl bromide**

Property	Value	Source
CAS Number	530141-40-3	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrF <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	283.04 g/mol	<a href="#">[1]</a>
Appearance	Not explicitly stated for this compound, but related phenacyl bromides are often white to off-white or yellowish solids or liquids.	General Knowledge
Solubility	Slightly soluble in water.	<a href="#">[2]</a>

## Stability Profile

While specific, quantitative stability studies on **2-(Trifluoromethoxy)phenacyl bromide** are not readily available in the public domain, its stability can be inferred from its chemical structure and data on analogous compounds. As an  $\alpha$ -haloketone, it is susceptible to degradation under certain conditions.

Key factors influencing stability include:

- Temperature: Elevated temperatures can accelerate decomposition. For similar compounds, storage at refrigerated temperatures (2-8°C) is recommended to minimize degradation.
- Light: Many halogenated organic compounds are light-sensitive. Exposure to UV or visible light can induce decomposition, often leading to discoloration.
- Moisture: The presence of water can lead to hydrolysis of the bromine atom, forming 2-hydroxy-1-(2-(trifluoromethoxy)phenyl)ethan-1-one and hydrobromic acid. This acidic byproduct can further catalyze degradation.
- pH: The compound is expected to be more stable under neutral to slightly acidic conditions. Basic conditions will promote nucleophilic substitution and elimination reactions.

- Incompatible Materials: Contact with strong oxidizing agents, strong bases, and nucleophiles can lead to rapid decomposition.

## Recommended Storage Conditions

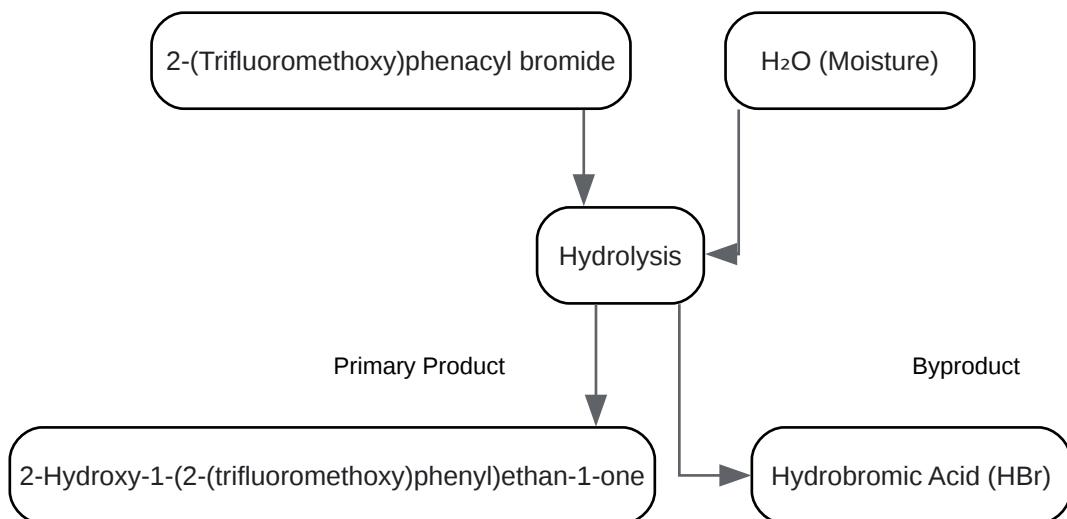
To ensure the long-term stability and purity of **2-(Trifluoromethoxy)phenacyl bromide**, the following storage conditions are recommended. These are summarized in Table 2 for clarity.

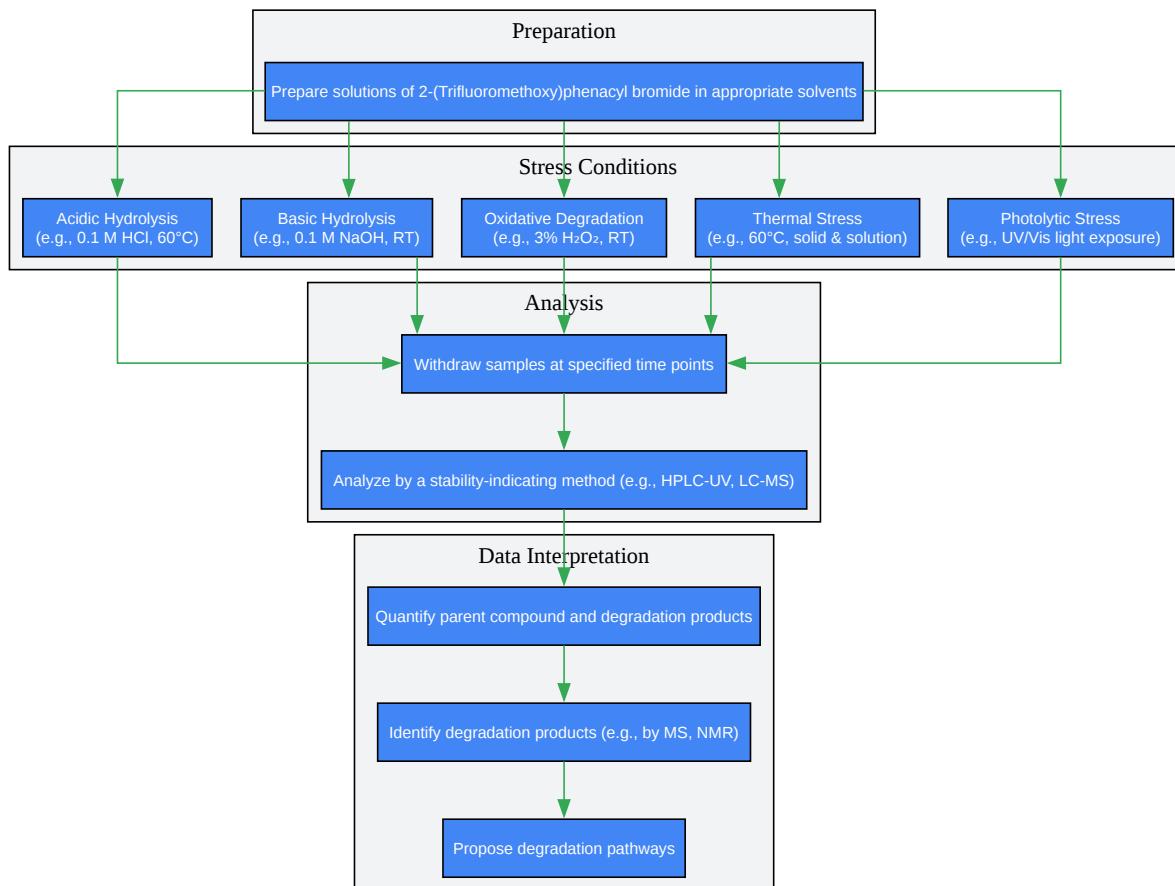
Table 2: Recommended Storage Conditions for **2-(Trifluoromethoxy)phenacyl bromide**

Parameter	Recommendation	Rationale
Temperature	2-8°C	To minimize thermal decomposition.
Atmosphere	Under an inert gas (e.g., Argon or Nitrogen)	To prevent oxidation and reaction with atmospheric moisture.[2]
Container	Tightly sealed, opaque container	To prevent exposure to moisture and light.
Location	Cool, dry, and well-ventilated area	To ensure a stable environment and safety.
Incompatibilities	Store away from strong oxidizing agents, strong bases, and nucleophiles	To prevent chemical reactions and degradation.[3]

## Potential Degradation Pathway

The primary anticipated degradation pathway for **2-(Trifluoromethoxy)phenacyl bromide** in the presence of water is hydrolysis. A logical diagram of this process is provided below.



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## References

- 1. 530141-40-3 | 2-Bromo-2'-(trifluoromethoxy)acetophenone - Capot Chemical [capotchem.com]
- 2. 2-(TRIFLUOROMETHYL)PHENACYL BROMIDE CAS#: 54109-16-9 [m.chemicalbook.com]
- 3. aksci.com [aksci.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)